

Safeguarding Your Research: A Comprehensive Guide to Handling NPS-2143

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Compound of Interest

Compound Name: NPS-2143

Cat. No.: B1680073

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For Immediate Implementation: This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **NPS-2143**. Adherence to these guidelines is critical for ensuring personnel safety and maintaining a secure laboratory environment.

NPS-2143, a potent and selective antagonist of the calcium-sensing receptor (CaSR), is a valuable tool in pharmacological research. However, its handling requires stringent safety protocols due to its potential health hazards. This guide offers procedural, step-by-step guidance to directly address operational questions concerning personal protective equipment (PPE), handling, storage, and disposal of **NPS-2143**.

Quantitative Safety Data at a Glance

For rapid risk assessment, the following table summarizes the key quantitative safety data for **NPS-2143**.

Parameter	Value	Source
Hazard Codes	H302: Harmful if swallowed.H312: Harmful in contact with skin.H332: Harmful if inhaled.H410: Very toxic to aquatic life with long lasting effects.	
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P273: Avoid release to the environment.P280: Wear protective gloves/protective clothing/eye protection/face protection.P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P304+P340+P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.	
Form	Powder	
Storage Temperature	2-8°C	
Solubility in DMSO	>10 mg/mL	

Essential Personal Protective Equipment (PPE)

Given the acute toxicity of **NPS-2143** upon ingestion, skin contact, and inhalation, a comprehensive PPE strategy is mandatory. The following PPE should be worn at all times when handling **NPS-2143** in its powdered form or in solution.

- **Eye Protection:** Chemical safety goggles or a full-face shield are required to protect against splashes and airborne particles.
- **Hand Protection:** Wear chemical-resistant gloves, such as nitrile or neoprene. Always inspect gloves for any signs of degradation or puncture before use.
- **Body Protection:** A lab coat or a chemical-resistant apron should be worn to protect the skin and clothing.
- **Respiratory Protection:** When handling the powdered form or creating solutions, a NIOSH-approved air-purifying respirator with an appropriate particulate filter is recommended to prevent inhalation.

Experimental Protocol: Preparation of a 10 mM NPS-2143 Stock Solution in DMSO

This protocol details a common procedure for preparing a stock solution of **NPS-2143**. All steps must be performed in a certified chemical fume hood.

Materials:

- **NPS-2143** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene centrifuge tubes (e.g., 1.5 mL or 15 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Procedure:

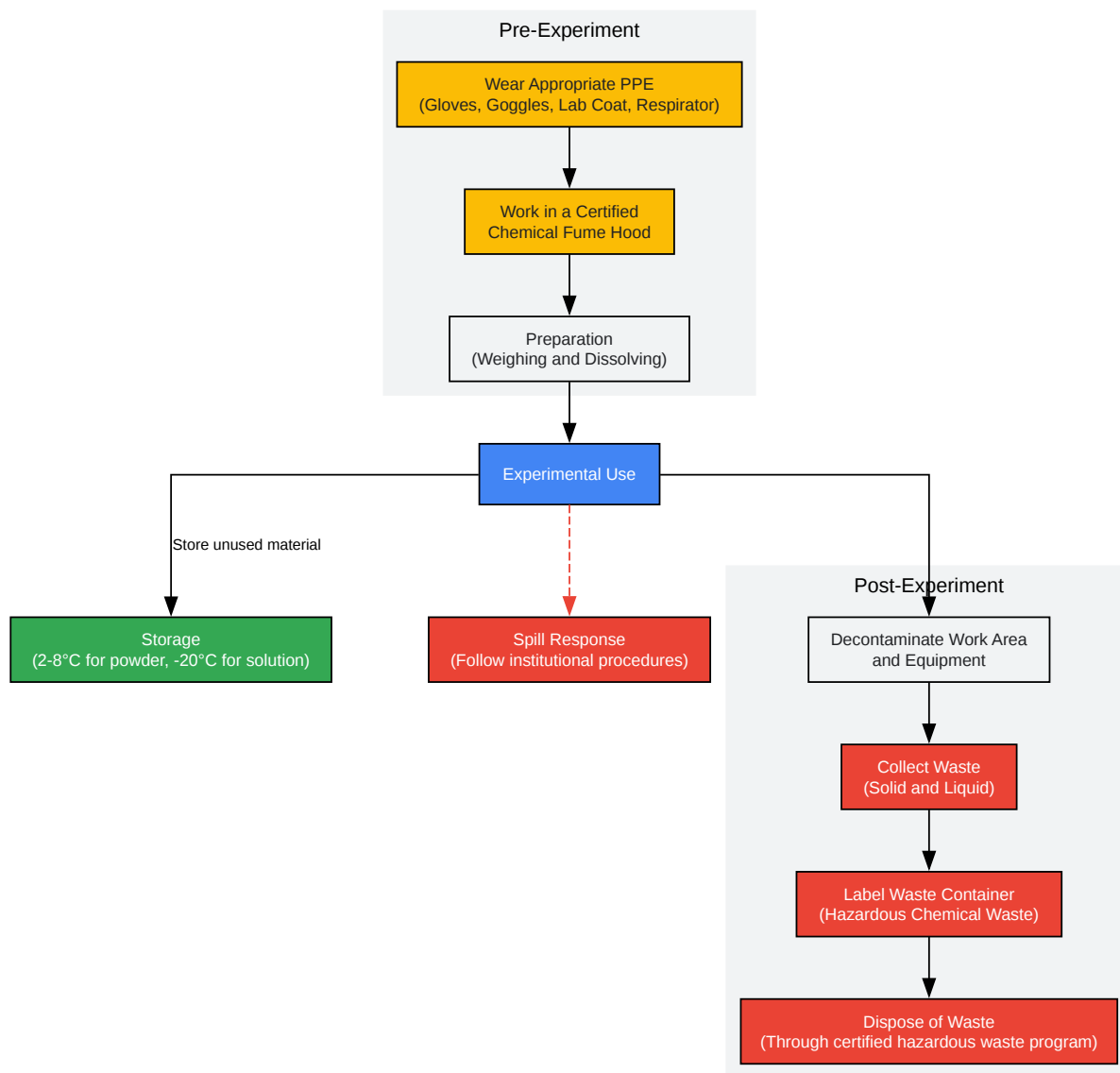
- **Pre-weighing Preparation:** Ensure the analytical balance is calibrated and located within the chemical fume hood. Place a sterile centrifuge tube on the balance and tare to zero.

- Weighing **NPS-2143**: Carefully weigh the desired amount of **NPS-2143** powder into the tared tube. For a 10 mM solution, the required mass will depend on the final desired volume. For example, for 1 mL of a 10 mM solution (Molecular Weight of **NPS-2143** hydrochloride is 445.38 g/mol), you would need 4.45 mg.
- Solvent Addition: Using a calibrated pipette, add the appropriate volume of anhydrous DMSO to the centrifuge tube containing the **NPS-2143** powder.
- Dissolution: Cap the tube securely and vortex at a medium speed until the powder is completely dissolved. Gentle warming in a water bath may be used to aid dissolution if necessary.^[1]
- Labeling and Storage: Clearly label the tube with the compound name (**NPS-2143**), concentration (10 mM in DMSO), date of preparation, and your initials. Store the stock solution at -20°C for long-term storage.^[2] For aqueous solutions, it is not recommended to store for more than one day.^[2]

Safe Handling and Disposal Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **NPS-2143**, from initial preparation to final waste management.

Safe Handling and Disposal Workflow for NPS-2143

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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling NPS-2143]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680073#personal-protective-equipment-for-handling-nps-2143]

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